

Application Notes: (R)-Linezolid-d3 for Therapeutic Drug Monitoring

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Compound of Interest

Compound Name: (R)-Linezolid-d3

Cat. No.: B196450

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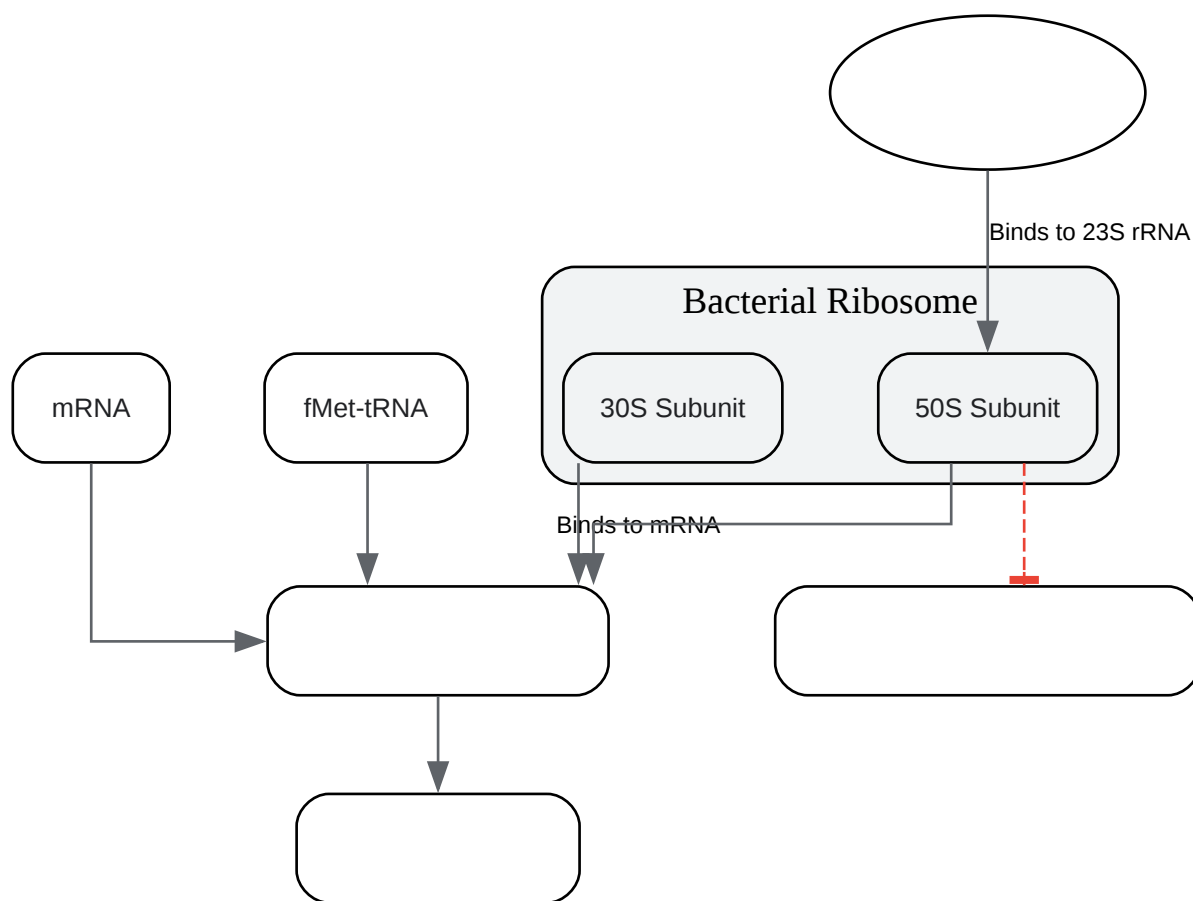
Introduction

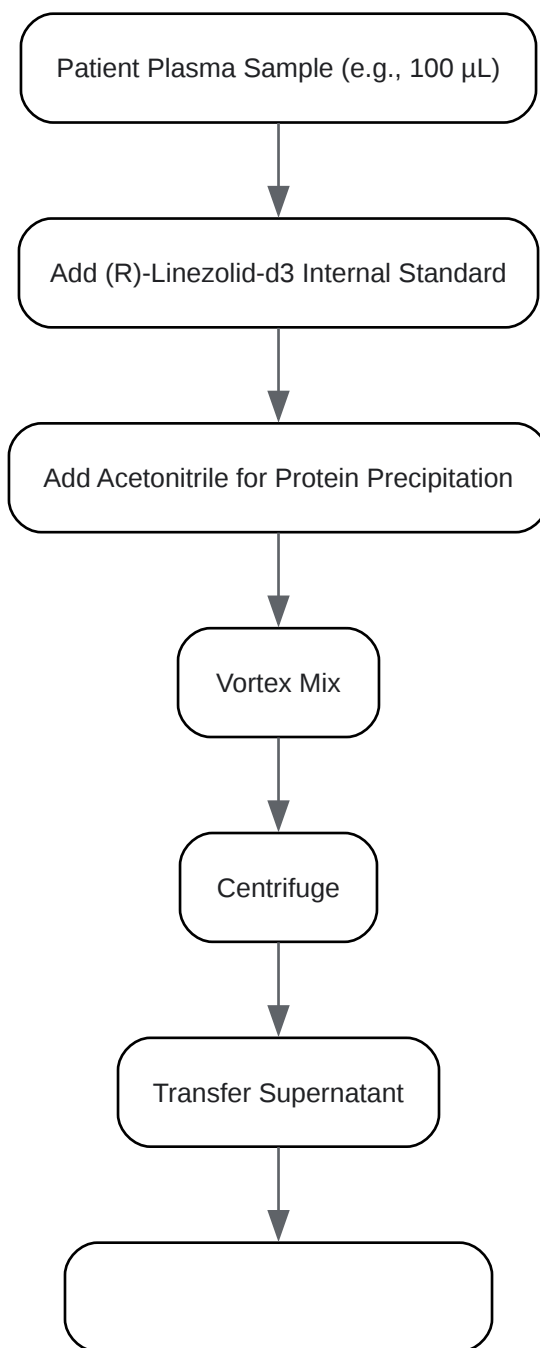
Linezolid is a synthetic antibiotic belonging to the oxazolidinone class, effective against a wide range of drug-resistant Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant *Enterococcus* (VRE).[1][2] Therapeutic Drug Monitoring (TDM) of linezolid is increasingly recommended due to its narrow therapeutic window and significant inter-individual pharmacokinetic variability.[1][3] This variability can lead to sub-therapeutic concentrations, risking treatment failure, or supra-therapeutic levels associated with dose-dependent toxicities such as thrombocytopenia and neuropathy.[1][3] To optimize patient outcomes, maintaining trough plasma concentrations within the therapeutic range of 2-8 mg/L is often targeted.[1][2]

(R)-Linezolid-d3, a stable isotope-labeled form of linezolid, serves as an ideal internal standard for the quantification of linezolid in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use corrects for variations in sample preparation and instrument response, ensuring accurate and precise measurements essential for clinical decision-making.

Mechanism of Action

Linezolid exerts its antibacterial effect by inhibiting the initiation of bacterial protein synthesis. It binds to the 23S ribosomal RNA of the 50S subunit, preventing the formation of the initiation complex, a crucial step in bacterial protein translation.[4] This unique mechanism of action means there is no cross-resistance with other protein synthesis inhibitors.





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